

"characterization and comparison of various hydrates of chromium potassium sulfate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium potassium sulfate

Cat. No.: B082083

[Get Quote](#)

A Comparative Guide to the Hydrates of Chromium Potassium Sulfate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed characterization and comparison of the various hydrates of **chromium potassium sulfate**, commonly known as chrome alum. The information presented is based on experimental data from scholarly sources, offering a comprehensive overview for research and development applications.

Chromium potassium sulfate, with the chemical formula $\text{KCr}(\text{SO}_4)_2 \cdot n\text{H}_2\text{O}$, is a double salt that exists in several hydration states.^[1] The most prevalent and stable form is the dodecahydrate ($n=12$), but other lower hydrates, including the hexahydrate ($n=6$), dihydrate ($n=2$), and monohydrate ($n=1$), have also been identified.^[1] The degree of hydration significantly influences the compound's physical and chemical properties.

Physicochemical Properties

The different hydrates of **chromium potassium sulfate** exhibit distinct properties, which are summarized in the table below. The dodecahydrate is a dark violet, crystalline solid that readily dissolves in water.^[2] Upon heating, its aqueous solutions turn green.^[1]

Property	Dodecahydrate (KCr(SO ₄) ₂ · 12H ₂ O)	Hexahydrate (KCr(SO ₄) ₂ · 6H ₂ O)	Dihydrate (KCr(SO ₄) ₂ · 2H ₂ O)	Monohydrate (KCr(SO ₄) ₂ · H ₂ O)	Anhydrous (KCr(SO ₄) ₂)
Molar Mass	499.40 g/mol	391.31 g/mol	319.25 g/mol	301.23 g/mol	283.22 g/mol [1]
Appearance	Dark purple, octahedral crystals [1]	-	-	-	Greyish-brown powder [1]
Density	1.83 g/cm ³ [1]	-	-	-	-
Melting Point	89 °C (decomposes) [1]	-	-	-	400 °C (decomposes) [1]
Solubility in Water	24 g/100mL (at 20 °C) [1]	-	-	-	Insoluble

Data for the hexahydrate, dihydrate, and monohydrate are not readily available in comparative literature.

Crystal Structure

The dodecahydrate of **chromium potassium sulfate** crystallizes in a cubic system, a characteristic feature of alums.[\[1\]](#) Extensive studies using diffraction methods have been crucial in determining its precise three-dimensional structure.[\[3\]](#) The crystal lattice is composed of [Cr(H₂O)₆]³⁺ octahedra, K⁺ ions, SO₄²⁻ anions, and additional water molecules that contribute to the overall structure.[\[3\]](#) The specific crystal structures of the lower hydrates are less commonly reported but are expected to differ significantly due to the reduced water content.

Hydrate	Crystal System	Space Group	Unit Cell Parameters
Dodecahydrate	Cubic	Pa3	$a = 12.2305 \text{ \AA}$, $\alpha=\beta=\gamma=90^\circ$ ^[4]
Anhydrous	Hexagonal	-	$a=4.7261 \text{ \AA}$, $c=8.0483 \text{ \AA}$, $\alpha=\beta=90^\circ$, $\gamma=120^\circ$ ^[4]

Detailed crystallographic data for the hexahydrate, dihydrate, and monohydrate are not widely available.

Thermal Analysis

Thermogravimetric analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential techniques to study the dehydration process of **chromium potassium sulfate** hydrates. The dehydration of the dodecahydrate is a multi-step process, with the water molecules being lost at different temperatures. A kinetic study of the dehydration of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ shows a complex process influenced by the water vapor atmosphere.^[5] The dehydration is initiated on the surface and proceeds inwards, with the rate-limiting step being the recrystallization of the product.^[5]

Specific temperature ranges for the formation of lower hydrates during thermal decomposition are not consistently reported in the literature, indicating a complex and potentially overlapping dehydration process.

Experimental Protocols

Synthesis of Chromium Potassium Sulfate

Dodecahydrate

A common method for synthesizing **chromium potassium sulfate** dodecahydrate involves the reduction of potassium dichromate.^[2]

Materials:

- Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)

- Sulfuric acid (H_2SO_4)
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$) or Sulfur dioxide (SO_2) as a reducing agent[2]

Procedure:

- Dissolve potassium dichromate in a sulfuric acid solution.
- Slowly add a reducing agent (e.g., ethanol) to the solution. The reaction is exothermic and should be controlled.[6]
- The color of the solution will change from orange to dark green, and finally to a violet-blue, indicating the formation of Cr(III) ions.
- Allow the solution to cool and crystallize. The formation of dark violet octahedral crystals of $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ will be observed.[6]
- The crystals can be collected by filtration.[6]

X-ray Diffraction (XRD) Analysis

XRD is used to determine the crystal structure of the different hydrates.

Procedure:

- A powdered sample of the **chromium potassium sulfate** hydrate is placed in a sample holder.
- The sample is irradiated with a monochromatic X-ray beam.
- The diffraction pattern is recorded by a detector as a function of the diffraction angle (2θ).
- The resulting diffractogram provides information about the crystal lattice parameters and can be used to identify the specific hydrate phase.

Thermal Analysis (TGA/DSC)

TGA and DSC are used to study the thermal stability and dehydration process.[7]

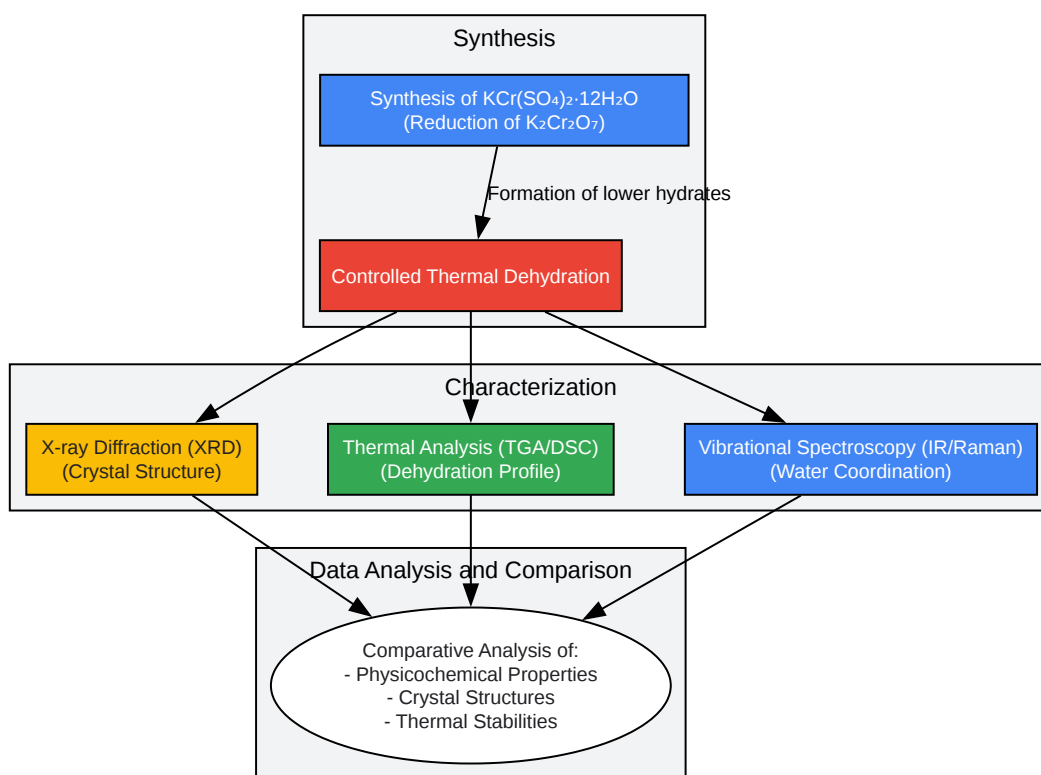
Procedure:

- A small, accurately weighed sample of the hydrate is placed in a crucible.
- The crucible is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate.
- The TGA instrument measures the change in mass of the sample as a function of temperature.^[7]
- The DSC instrument measures the heat flow to or from the sample compared to a reference, identifying endothermic and exothermic transitions.^[8]

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the synthesis and characterization of various **chromium potassium sulfate** hydrates.

Workflow for Characterization of Chromium Potassium Sulfate Hydrates



[Click to download full resolution via product page](#)

Characterization workflow for **chromium potassium sulfate** hydrates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chrome alum - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. Chromium potassium sulfate | 10141-00-1 | Benchchem [benchchem.com]
- 4. Chromium(III)-potassium sulfate - Crystal growing [en.crystals.info]
- 5. A kinetic study of the dehydrations of the alums $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ and $\text{KAl}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ | Proceedings A | The Royal Society [royalsocietypublishing.org]
- 6. Preparation of Potassium-Chromium Alum, $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ Purpose To stud.. [askfilo.com]
- 7. Thermogravimetric analysis - Wikipedia [en.wikipedia.org]
- 8. tainstruments.com [tainstruments.com]
- To cite this document: BenchChem. ["characterization and comparison of various hydrates of chromium potassium sulfate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082083#characterization-and-comparison-of-various-hydrates-of-chromium-potassium-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com